

# Akt-IN-3 solubility problems in DMSO

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## Compound of Interest

Compound Name: Akt-IN-3

Cat. No.: B10775370

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## Akt-IN-3 Technical Support Center

This guide provides troubleshooting advice and answers to frequently asked questions regarding solubility issues with **Akt-IN-3** in DMSO. It is intended for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What is the reported solubility of **Akt-IN-3** in DMSO?

A: The reported solubility of **Akt-IN-3** in dimethyl sulfoxide (DMSO) is  $\geq 100$  mg/mL, which corresponds to a concentration of approximately 189.98 mM.<sup>[1]</sup> However, achieving this concentration can depend on several experimental factors.

Q2: Why might I have trouble dissolving **Akt-IN-3** in DMSO, even at concentrations reported to be soluble?

A: Several factors can contribute to difficulties in dissolving **Akt-IN-3**, even below its maximum reported solubility:

- **DMSO Quality:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air.<sup>[2]</sup> The presence of water can significantly decrease the solubility of hydrophobic compounds like **Akt-IN-3**. Always use fresh, anhydrous, research-grade DMSO from a newly opened bottle.<sup>[1]</sup>

- **Compound Form:** The physical form of the compound (e.g., crystalline vs. amorphous) can affect its dissolution rate. Amorphous compounds tend to dissolve more easily but can be prone to crystallization over time, making them harder to redissolve.[3]
- **Temperature:** Dissolution may be slow at room temperature. Gentle warming can aid the process.[4]
- **Mixing Technique:** Insufficient mixing can lead to incomplete dissolution. Techniques like vortexing and sonication are often required.[2]

Q3: My **Akt-IN-3**/DMSO stock solution is clear, but a precipitate forms when I dilute it into my aqueous buffer or cell culture medium. Why is this happening?

A: This is a common issue known as precipitation upon dilution. While **Akt-IN-3** is highly soluble in pure DMSO, its solubility in aqueous solutions is very low.[5] When you add the concentrated DMSO stock to an aqueous medium, the DMSO concentration is drastically lowered, and the compound may crash out of the solution because it is no longer soluble in the final solvent mixture.[5][6] To mitigate this, ensure rapid and thorough mixing during dilution and avoid preparing working solutions at concentrations that exceed the aqueous solubility limit of the compound.

Q4: What are the recommended storage conditions for **Akt-IN-3** powder and its DMSO stock solution?

A: Proper storage is crucial to maintain the stability and activity of the inhibitor.

- **Powder:** The solid form of **Akt-IN-3** should be stored at -20°C for up to 3 years.
- **DMSO Stock Solution:** Prepare aliquots to avoid repeated freeze-thaw cycles.[2] Stock solutions can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1]

Q5: What is the maximum recommended final concentration of DMSO for in vitro cell-based assays?

A: To avoid solvent-induced cytotoxicity, the final concentration of DMSO in your cell culture medium should generally be kept below 0.5%.[2] Many researchers aim for a final concentration of 0.1% or lower. It is essential to include a vehicle control (medium with the

same final concentration of DMSO) in your experiments to account for any effects of the solvent itself.<sup>[7]</sup>

## Data & Properties of Akt-IN-3

### Solubility and Storage

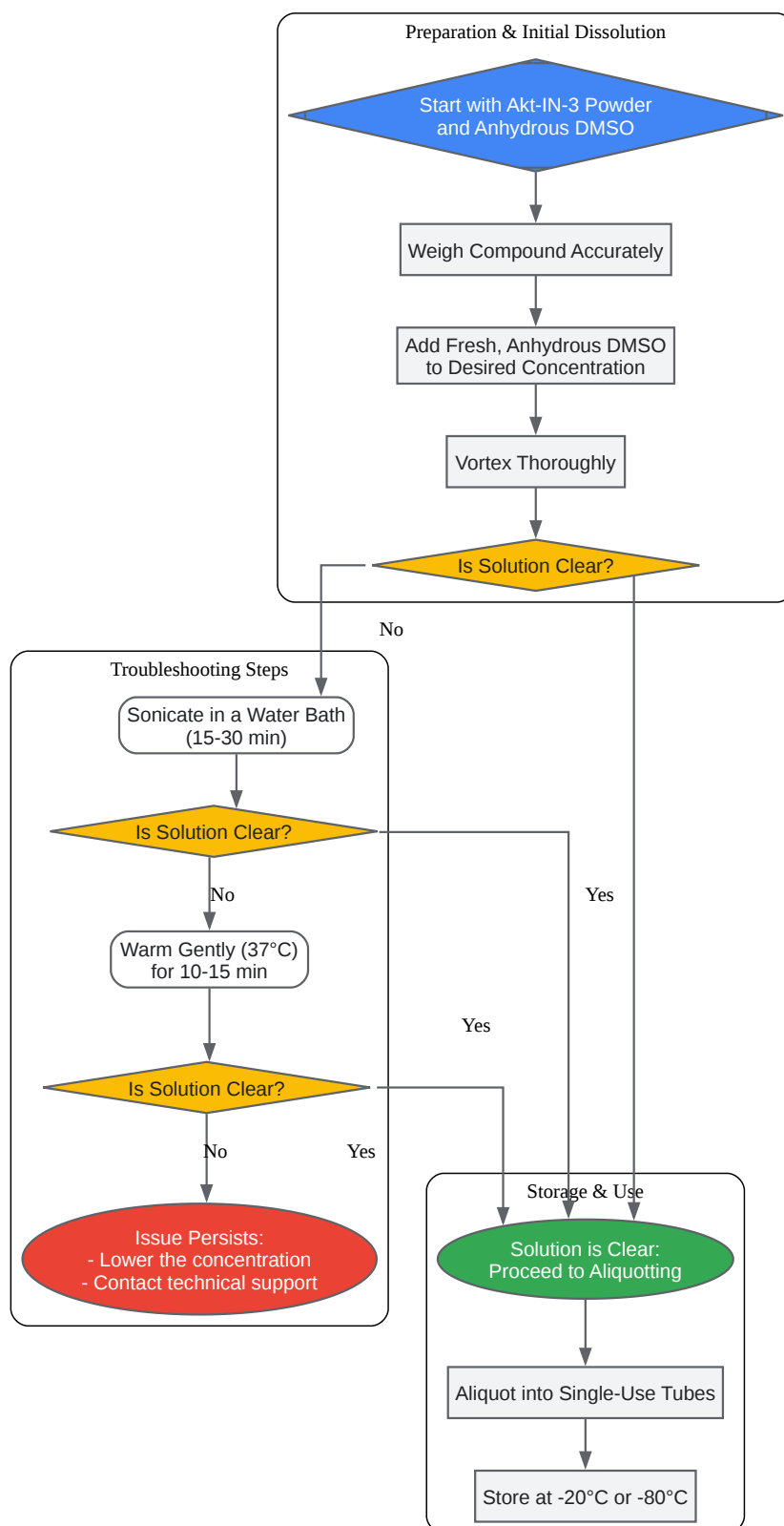
Parameter	Value	Source
Solubility in DMSO	≥ 100 mg/mL (189.98 mM)	<a href="#">[1]</a>
Storage (Powder)	-20°C for 3 years	<a href="#">[8]</a>
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month	<a href="#">[1]</a>

### Inhibitory Activity (IC<sub>50</sub>)

Target	IC <sub>50</sub>	Source
Akt1	1.4 nM	<a href="#">[1]</a>
Akt2	1.2 nM	<a href="#">[1]</a>
Akt3	1.7 nM	<a href="#">[1]</a>

## Troubleshooting Guide: Dissolving Akt-IN-3

If you are experiencing solubility issues with **Akt-IN-3**, follow this workflow.



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Workflow for dissolving and storing **Akt-IN-3**.

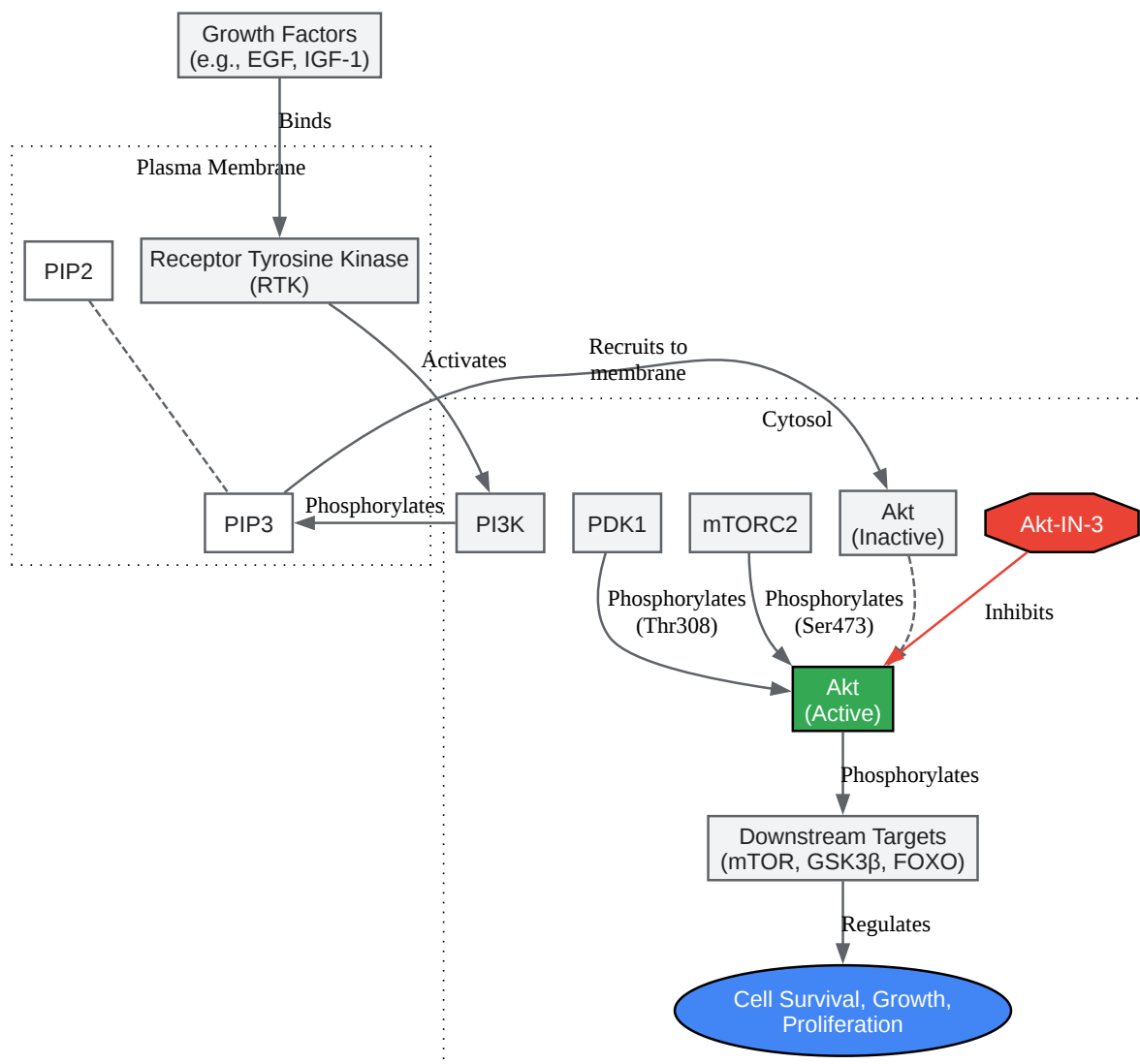
## Experimental Protocols

### Protocol: Preparing a 10 mM Stock Solution of Akt-IN-3 in DMSO

- Preparation: Before starting, ensure your **Akt-IN-3** powder has equilibrated to room temperature to prevent condensation of moisture onto the compound upon opening. Use a fresh vial of anhydrous, high-purity DMSO.
- Calculation: **Akt-IN-3** has a molecular weight of 526.65 g/mol . To prepare 1 mL of a 10 mM stock solution, you will need 5.27 mg of the compound.
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 526.65 \text{ g/mol} \times 1000 \text{ mg/g} = 5.2665 \text{ mg}$
- Dissolution: a. Carefully weigh 5.27 mg of **Akt-IN-3** powder and place it in a sterile microcentrifuge tube. b. Add 1 mL of anhydrous DMSO to the tube. c. Vortex the solution vigorously for 2-5 minutes. d. If the solution is not completely clear, place it in an ultrasonic water bath for 15-30 minutes.<sup>[2][9]</sup> e. If solids persist, warm the tube in a 37°C water bath for 10-15 minutes and vortex again.<sup>[9]</sup>
- Storage: Once the solution is completely clear, create single-use aliquots to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months).<sup>[1]</sup>

## PI3K/Akt Signaling Pathway and Akt-IN-3 Inhibition

The PI3K/Akt pathway is a critical intracellular signaling cascade that regulates cell growth, survival, proliferation, and metabolism.<sup>[10][11]</sup> **Akt-IN-3** is a potent, ATP-competitive inhibitor that targets all three isoforms of Akt (Akt1/2/3), thereby blocking downstream signaling.



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PI3K/Akt signaling pathway with the inhibition point of **Akt-IN-3**.

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